

Safe Disposal of 1-(3-Bromo-2-hydroxyphenyl)ethanone: A Procedural Guide

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Compound of Interest

Compound Name: 1-(3-Bromo-2-hydroxyphenyl)ethanone

Cat. No.: B157580

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For Immediate Reference: Key Safety and Disposal Information

Proper disposal of **1-(3-Bromo-2-hydroxyphenyl)ethanone** is critical due to its hazardous properties. This guide provides essential safety information and a step-by-step procedure for its appropriate disposal, designed for researchers, scientists, and drug development professionals. The primary directive, as indicated by safety data sheets, is to dispose of this chemical and its container at an appropriate treatment and disposal facility in accordance with all applicable laws and regulations.^[1]

Hazard Profile

1-(3-Bromo-2-hydroxyphenyl)ethanone is classified as hazardous.^{[1][2]} Understanding its specific dangers is the first step in safe handling and disposal.

Hazard Statement	GHS Classification	Description
H302: Harmful if swallowed	Acute toxicity, Oral (Category 4)	Ingestion of the substance can cause harm.
H312: Harmful in contact with skin	Acute toxicity, Dermal (Category 4)	Skin contact with the substance can be harmful.
H315: Causes skin irritation	Skin irritation (Category 2)	Direct contact can cause skin irritation.
H319: Causes serious eye irritation	Eye irritation (Category 2)	Can cause significant irritation upon eye contact.
H332: Harmful if inhaled	Acute toxicity, Inhalation (Category 4)	Inhaling the substance can be harmful.
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3)	May irritate the respiratory tract upon inhalation.

This data is compiled from available Safety Data Sheets.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Before handling **1-(3-Bromo-2-hydroxyphenyl)ethanone** for any purpose, including disposal, ensure the following personal protective equipment is used:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[1\]](#)
- Skin Protection: Wear protective gloves and impervious clothing.[\[1\]](#)
- Respiratory Protection: Use a full-face respirator if exposure limits are exceeded or if irritation is experienced.[\[1\]](#)

Step-by-Step Disposal Protocol

The disposal of **1-(3-Bromo-2-hydroxyphenyl)ethanone** must be managed as a hazardous waste stream. Adherence to institutional and local regulations is mandatory.

Step 1: Waste Collection and Storage

- Segregation: Collect waste **1-(3-Bromo-2-hydroxyphenyl)ethanone** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, absorbent materials from spills) in a dedicated, properly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's safety office.
- Container: The container must be made of a material compatible with the chemical, be in good condition, and have a secure, tightly closing lid.
- Labeling: Label the waste container clearly with "Hazardous Waste," the full chemical name "**1-(3-Bromo-2-hydroxyphenyl)ethanone**," and the associated hazard symbols (e.g., exclamation mark for irritant and harmful).^[2]^[3]
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area, away from incompatible materials.^[1]

Step 2: Consultation and Documentation

- Consult EHS: Contact your institution's Environmental Health and Safety (EHS) department or equivalent safety office. They will provide specific guidance on the disposal procedures and licensed waste contractors relevant to your location.
- Waste Profile: You may need to complete a hazardous waste profile sheet. This document will require information from the Safety Data Sheet (SDS), including the chemical name, CAS number (1836-05-1), and hazard classifications.

Step 3: Arranging for Disposal

- Professional Disposal: The disposal of **1-(3-Bromo-2-hydroxyphenyl)ethanone** must be handled by a licensed hazardous waste disposal company. Your EHS department will coordinate this.
- Do Not:
 - Do not dispose of this chemical down the drain.
 - Do not dispose of this chemical in regular trash.

- Do not attempt to neutralize the chemical without explicit, tested, and approved protocols from your EHS department.

Step 4: Spill Management

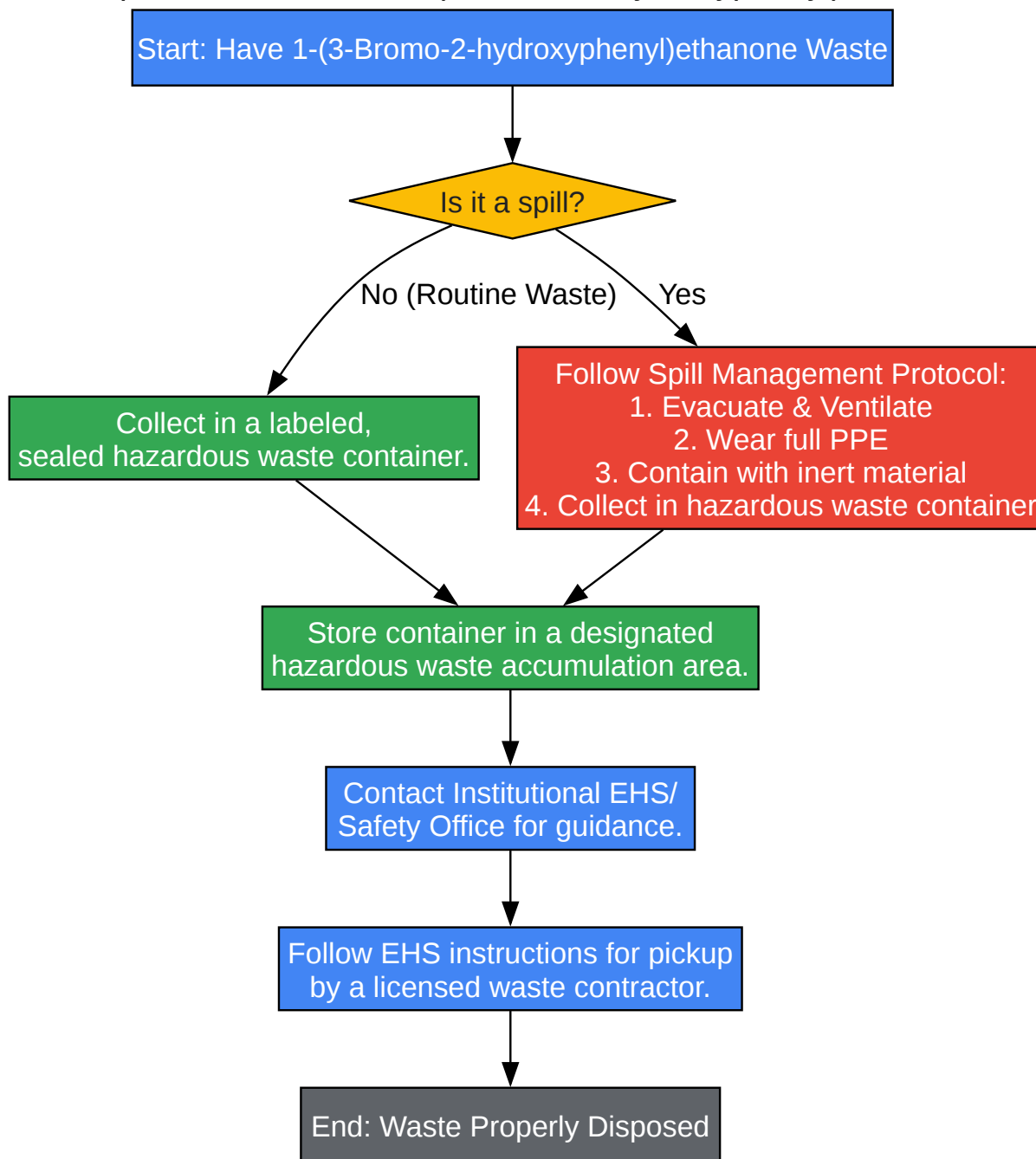
In the event of a spill, follow these procedures:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, dry sand).
- Collect: Carefully sweep or scoop the absorbed material into your designated hazardous waste container.
- Decontaminate: Clean the spill area thoroughly with a suitable solvent (check with your EHS office for recommendations), and collect the cleaning materials as hazardous waste.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-(3-Bromo-2-hydroxyphenyl)ethanone**.

Disposal Workflow for 1-(3-Bromo-2-hydroxyphenyl)ethanone



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Caption: Decision workflow for safe disposal.

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